

4-(4-Nitrophenylazo)phenol solubility and stability data

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Compound of Interest

Compound Name: 4-(4-Nitrophenylazo)phenol

Cat. No.: B074906

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An In-Depth Technical Guide on **4-(4-Nitrophenylazo)phenol**: Solubility and Stability

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **4-(4-Nitrophenylazo)phenol**, a significant azo dye derivative. This document details its physicochemical properties, experimental protocols for solubility and stability assessment, and visual representations of its synthesis and potential degradation pathways.

Core Properties of 4-(4-Nitrophenylazo)phenol

4-(4-Nitrophenylazo)phenol, with the CAS Number 1435-60-5, is an organic compound characterized by an azo group (-N=N-) linking a p-nitrophenyl group to a phenol group. This structure is fundamental to its properties as a dye and pH indicator.

Physicochemical Data

A summary of the key physicochemical properties is presented below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₉ N ₃ O ₃	[1]
Molecular Weight	243.22 g/mol	
Appearance	Light yellow to amber to dark green powder/crystal	
Melting Point	216 °C	

Solubility Data

The solubility of **4-(4-Nitrophenylazo)phenol** is a critical parameter for its application in various scientific and industrial domains. Its solubility is largely dictated by the polarity of the solvent.

Aqueous Solubility

The presence of both a polar nitro group and a phenolic hydroxyl group, alongside nonpolar aromatic rings, results in limited solubility in water.

Condition	Solubility Value	Reference
Water at 25 °C	3.892 mg/L	[1]
Aqueous solution at pH 7.4	17.9 µg/mL	[2]

Solubility in Organic Solvents

Generally, **4-(4-Nitrophenylazo)phenol** exhibits higher solubility in polar organic solvents compared to water. It is expected to be soluble in solvents such as ethanol, acetone, and methanol due to favorable dipole-dipole interactions and hydrogen bonding with the phenolic group.

Stability Profile

The stability of azo dyes like **4-(4-Nitrophenylazo)phenol** is a key determinant of their utility and longevity. Degradation can be initiated by thermal stress, light exposure, and extreme pH

conditions.

Thermal Stability

Azo dyes are known to undergo thermal degradation, primarily through the cleavage of the azo bond. This process can lead to the formation of various aromatic compounds. While specific quantitative data for the thermal degradation of **4-(4-Nitrophenylazo)phenol** is not readily available in the cited literature, the general mechanism involves the formation of aromatic amines. For a related compound, 4-(4-Nitrophenyl)azoresorcinol, it is noted to be stable but incompatible with strong oxidizing agents and strong bases.

Photostability

Azo compounds are known to undergo trans-cis isomerization upon exposure to light. While this is a reversible process, prolonged exposure to UV light can lead to photodegradation. The stability of azo dyes to light is a critical factor in their application as colorants.

pH Stability

The pH of a solution can significantly affect the stability and color of azo dyes. Extreme pH conditions, both acidic and alkaline, can promote the degradation of the dye structure. Many azo dyes also function as pH indicators due to protonation or deprotonation of functional groups, which alters their absorption spectra. For instance, the related compound 4-(4-Nitrophenylazo)resorcinol (Azo Violet) is yellow below pH 11 and violet above pH 13.^[3]

Experimental Protocols

The following sections detail standardized methodologies for the determination of solubility and stability of **4-(4-Nitrophenylazo)phenol**.

Determination of Aqueous Solubility (Shake-Flask Method)

This protocol outlines a standard method for determining the water solubility of a chemical substance.

- **Preparation of a Saturated Solution:** An excess amount of **4-(4-Nitrophenylazo)phenol** is added to a known volume of deionized water in a flask.

- **Equilibration:** The flask is sealed and agitated at a constant temperature (e.g., 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The suspension is allowed to stand, or is centrifuged, to separate the undissolved solid from the aqueous phase.
- **Quantification:** A known volume of the clear supernatant is carefully removed and the concentration of the dissolved **4-(4-Nitrophenylazo)phenol** is determined using a suitable analytical technique, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).

Accelerated Stability Testing

This protocol is designed to predict the long-term stability of the compound by subjecting it to elevated stress conditions.

- **Sample Preparation:** Samples of **4-(4-Nitrophenylazo)phenol** are prepared, potentially in a relevant formulation or solvent, and placed in appropriate containers.
- **Stress Conditions:** The samples are exposed to a range of accelerated conditions. Common stressors include:
 - **Temperature:** Samples are stored at elevated temperatures (e.g., 40°C, 50°C, 60°C).
 - **Humidity:** For solid-state stability, samples are often exposed to high humidity levels (e.g., 75% RH).
 - **Light:** Photostability is assessed by exposing samples to a controlled light source (e.g., a xenon lamp) that mimics sunlight.
- **Time Points:** Samples are withdrawn at predetermined time intervals (e.g., 0, 1, 3, and 6 months).
- **Analysis:** The withdrawn samples are analyzed for degradation products and any change in physical or chemical properties. HPLC is a common technique for quantifying the parent compound and detecting degradation products.

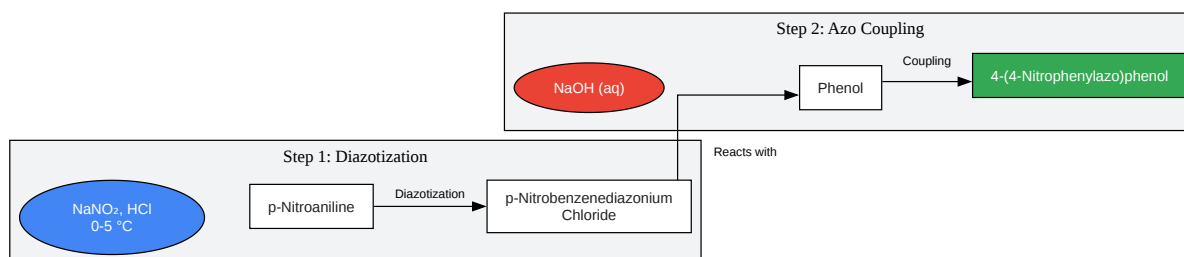
- **Data Extrapolation:** The degradation rates at accelerated conditions are used to extrapolate the expected shelf-life at normal storage conditions, often using the Arrhenius equation for thermal stability.

Visualizations

The following diagrams illustrate key processes related to **4-(4-Nitrophenylazo)phenol**.

Synthesis Workflow

The synthesis of **4-(4-Nitrophenylazo)phenol** typically involves a two-step diazotization and azo coupling reaction.

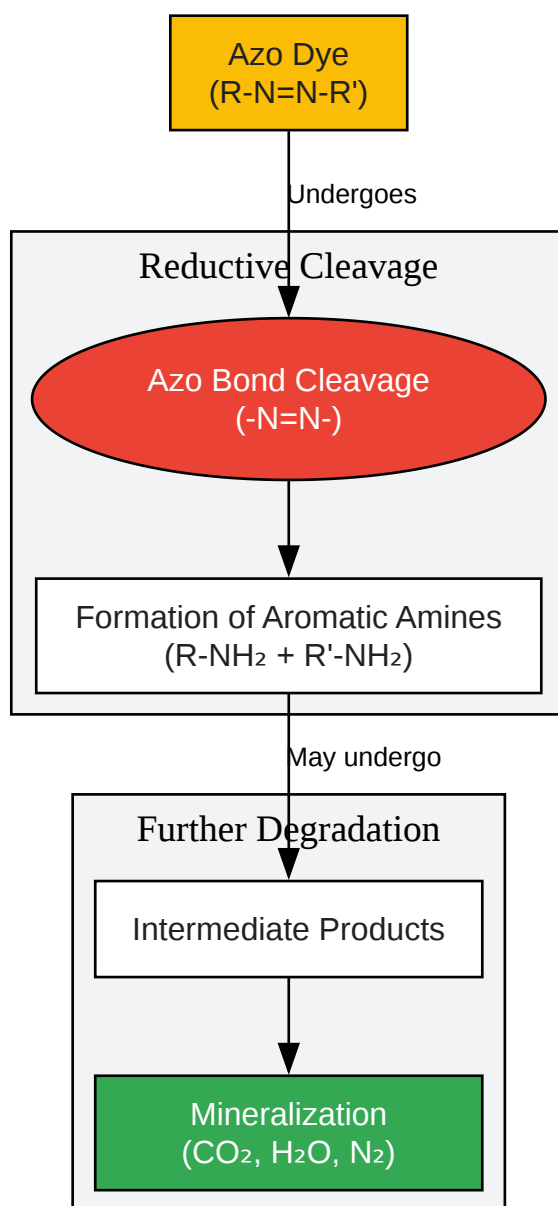


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Caption: Synthesis of **4-(4-Nitrophenylazo)phenol**.

Generalized Azo Dye Degradation Pathway

This diagram illustrates a simplified, generalized pathway for the degradation of azo dyes under reductive conditions, which is a common environmental fate.



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Caption: Generalized degradation pathway for azo dyes.

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